

Technical Support Center: PI-55 Stock Solutions

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Compound of Interest		
Compound Name:	PI-55	
Cat. No.:	B8145138	Get Quote

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term stability of **PI-55** stock solutions. Below you will find frequently asked questions (FAQs) and troubleshooting guides to ensure the integrity and reliability of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions and shelf-life for PI-55 stock solutions?

For optimal long-term stability, **PI-55** stock solutions, typically prepared in dimethyl sulfoxide (DMSO), should be stored under the following conditions. Adherence to these guidelines will help maintain the compound's integrity and biological activity.

Storage Temperature	Recommended Shelf-Life	Source(s)
-80°C	6 months	[1]
-20°C	1 month	[1]

Important Considerations:

- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into single-use volumes before freezing.
- Fresh Working Solutions: For in vivo experiments and sensitive cell-based assays, it is best practice to prepare fresh working solutions from the frozen stock on the day of use.



Troubleshooting & Optimization

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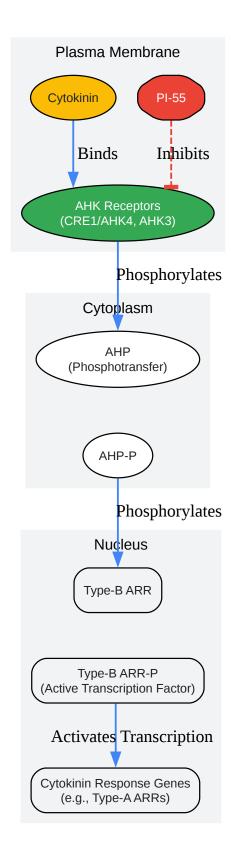
Moisture: DMSO is hygroscopic, meaning it readily absorbs moisture from the air. This can
impact the stability and solubility of the dissolved compound.[2] Ensure vials are tightly
sealed.

Q2: What is the mechanism of action of PI-55?

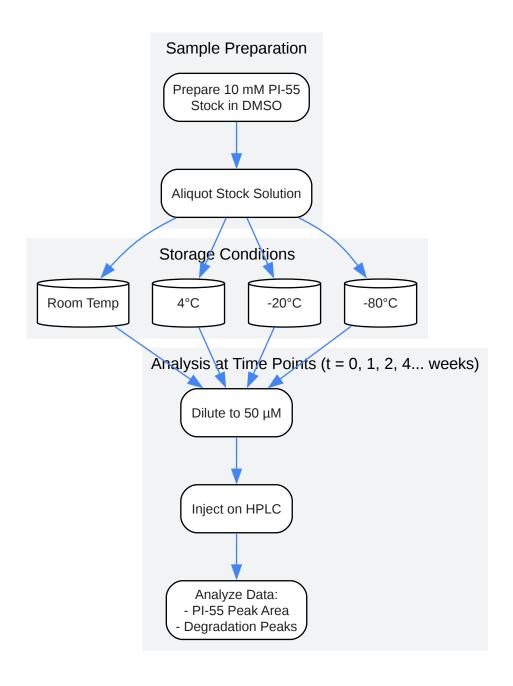
PI-55 is a specific inhibitor of cytokinin receptors.[1] It is structurally similar to 6-benzylaminopurine (BAP) and acts by competitively inhibiting the binding of cytokinins to the Arabidopsis receptors CRE1/AHK4 and AHK3. This inhibition blocks the downstream signaling pathway that is involved in processes such as cell division and differentiation.

Below is a diagram illustrating the cytokinin signaling pathway in Arabidopsis and the point of inhibition by **PI-55**.









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